

Personal protective equipment for handling 6-Hydroxyflavone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Hydroxyflavone

Cat. No.: B191506

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Essential Safety and Handling Guide for 6-Hydroxyflavone

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **6-Hydroxyflavone**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

- Name: **6-Hydroxyflavone**
- CAS Number: 6665-83-4
- Molecular Formula: $C_{15}H_{10}O_3$
- Molecular Weight: 238.24 g/mol [\[1\]](#)

Hazard Identification and Classification

6-Hydroxyflavone is classified as an irritant.[\[1\]](#) It is crucial to be aware of its potential hazards to ensure appropriate safety measures are in place.

GHS Hazard Statements:

- H315: Causes skin irritation.[1][2][3][4]
- H319: Causes serious eye irritation.[1][2][3][4]
- H335: May cause respiratory irritation.[1][2][3][4]

Signal Word: Warning[1][2][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **6-Hydroxyflavone** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety glasses or chemical safety goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
Skin Protection	Chemical-impermeable gloves	Gloves must be inspected prior to use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[2][3]
Lab coat or protective clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[5] Fire/flammable resistant and impervious clothing is also recommended. [2]	
Respiratory Protection	NIOSH (US) or CEN (EU) approved respirator	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[2][3] A particle filter is a recommended filter type.[5]

Quantitative Safety Data

While specific occupational exposure limits for **6-Hydroxyflavone** are not currently available, the following toxicological data provides insight into its relative toxicity.

Data Point	Value	Species	Route
LD50	> 2,000 mg/kg	Mouse	Intragastric

Source:[6]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for laboratory safety. The following procedural steps provide clear guidance for managing **6-Hydroxyflavone** from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[2][5]
- Incompatibilities: Store apart from foodstuff containers and incompatible materials such as strong oxidizing agents.[2][5]
- Labeling: Ensure the container is clearly labeled with the chemical name and hazard warnings.

Handling Procedures

- Ventilation: Handle in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[2][5]
- Avoid Dust Formation: Take precautions to avoid the formation of dust and aerosols during handling.[2][5][7]
- Personal Hygiene: Wash hands thoroughly after handling.[2]

- Spill Prevention: Use non-sparking tools and prevent fire caused by electrostatic discharge.
[\[2\]](#)

Accidental Release Measures

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- Evacuate: Evacuate personnel from the immediate spill area.[\[2\]](#)
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[2\]](#)
- Cleanup:
 - Wear appropriate PPE as outlined above.
 - For solid spills, sweep up and shovel the material into a suitable, closed container for disposal.[\[5\]](#) Avoid creating dust.[\[5\]](#)
 - For liquid spills, use an inert absorbent material to contain and collect the spill.
- Decontamination: Wash the spill area thoroughly with soap and water.[\[7\]](#)

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste **6-Hydroxyflavone** and any contaminated materials (e.g., gloves, absorbent pads) in a clearly labeled, sealed container.
- Disposal: Dispose of the contents and container at an approved waste disposal facility.[\[2\]](#) Do not empty into drains.[\[5\]](#)

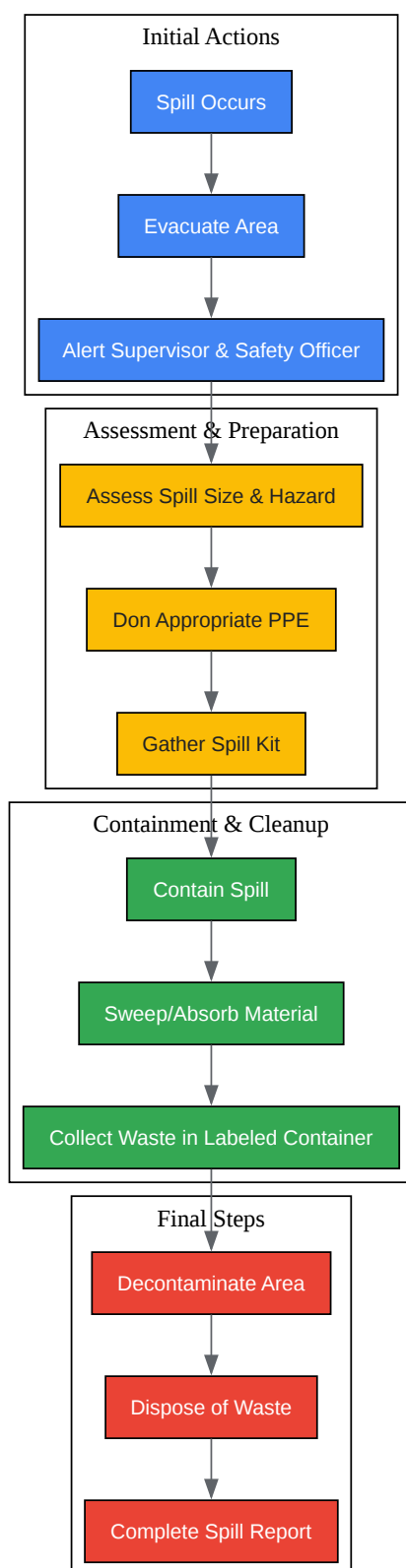
Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [2] [7]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists. [2] [7]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3] [7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [2]

Visual Workflow: Chemical Spill Response

The following diagram illustrates the step-by-step workflow for responding to a **6-Hydroxyflavone** spill.



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Caption: Workflow for a **6-Hydroxyflavone** Spill Response.

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References

- 1. 6-Hydroxyflavone | C₁₅H₁₀O₃ | CID 72279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. extrasynthese.com [extrasynthese.com]
- 4. 6-HYDROXYFLAVONE | 6665-83-4 [amp.chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. researchgate.net [researchgate.net]
- 7. extrasynthese.com [extrasynthese.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Hydroxyflavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191506#personal-protective-equipment-for-handling-6-hydroxyflavone]

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